

"handling precautions for 2-Chloro-4-methylpyridine-3-carbonitrile"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-4-methylpyridine-3-carbonitrile

Cat. No.: B1355596

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Technical Support Center: 2-Chloro-4-methylpyridine-3-carbonitrile

This guide provides essential handling precautions, troubleshooting, and safety information for researchers, scientists, and drug development professionals working with **2-Chloro-4-methylpyridine-3-carbonitrile**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-4-methylpyridine-3-carbonitrile**?

Based on data from structurally similar compounds, **2-Chloro-4-methylpyridine-3-carbonitrile** is expected to be harmful if swallowed, in contact with skin, or if inhaled.[1][2] It may cause skin irritation, serious eye irritation, and respiratory irritation.[1][3][4][5]

Q2: What personal protective equipment (PPE) is required when handling this compound?

To ensure safety, the following PPE should be worn:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[3][6]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[3][6] Flame retardant antistatic protective clothing is also recommended.

- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[3][7] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter is recommended.[1][3]

Q3: What are the proper storage conditions for **2-Chloro-4-methylpyridine-3-carbonitrile**?

Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[3][7] Keep it away from heat, sparks, open flames, and other sources of ignition.[7] It should be stored locked up and protected from light as it may be air-sensitive.

Q4: What should I do in case of accidental exposure?

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][7]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes.[3][7] Remove contaminated clothing and wash it before reuse.[7][8] If skin irritation persists, get medical advice.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[3][7][9]
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately.[7][9]

Q5: How should I handle spills of this chemical?

In the event of a spill, ensure adequate ventilation and wear full personal protective equipment.[8] Prevent further leakage if it is safe to do so.[7] Absorb the spill with an inert, non-combustible material (e.g., sand, earth, diatomite) and place it in a suitable container for disposal.[8] Do not let the product enter drains.

Q6: What is the correct procedure for disposing of **2-Chloro-4-methylpyridine-3-carbonitrile** waste?

This material and its container must be disposed of as hazardous waste.[3][7] Disposal should be handled by an approved waste disposal plant in accordance with local, state, and federal regulations.[2][3][7] Do not dispose of it down the drain or in regular trash.[2] Empty containers should also be treated as hazardous waste.[2]

Physicochemical and Safety Data

The following table summarizes key quantitative data for 2-Chloro-4-methylpyridine and its isomers. This information is critical for a quick hazard assessment and for ensuring proper experimental and storage conditions.

Property	Value	Source Compound
Molecular Formula	C ₇ H ₅ ClN ₂	2-Chloro-4-methylpyridine-3-carbonitrile
Boiling Point	194-195 °C	2-Chloro-4-methylpyridine
Density	1.142 g/mL at 25 °C	2-Chloro-4-methylpyridine
Refractive Index	n _{20/D} 1.529	2-Chloro-4-methylpyridine
GHS Hazard Statements	H302, H312, H315, H319, H332, H335	Similar Chlorinated Pyridines
Signal Word	Warning	2-Chloro-4-methylpyridine

Data derived from the hazard profiles of 2-Chloro-4-methylpyridine and other structurally similar compounds for illustrative purposes.[2][4]

Experimental Protocol: Synthesis of 2-Chloro-4-methylpyridine-3-carbonitrile

This section details a method for the synthesis of **2-Chloro-4-methylpyridine-3-carbonitrile** from 2-hydroxy-4-methyl-3-pyridinecarbonitrile, as described in patent literature.[10]

Materials:

- 2-hydroxy-4-methyl-3-pyridinecarbonitrile

- Phosphorous oxychloride (POCl_3)
- 250 mL flask with a magnetic stirrer
- Distillation apparatus
- Filtration equipment

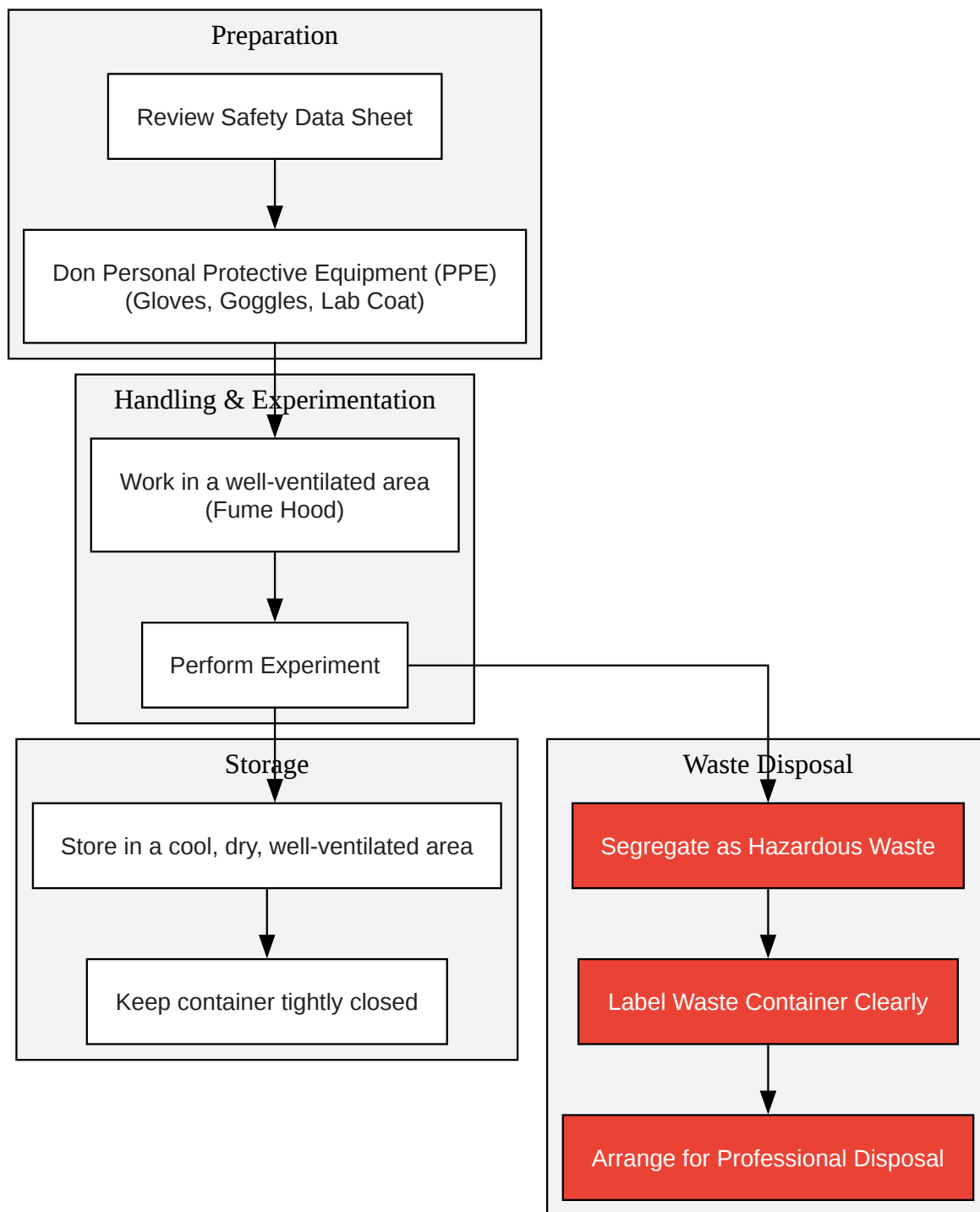
Procedure:

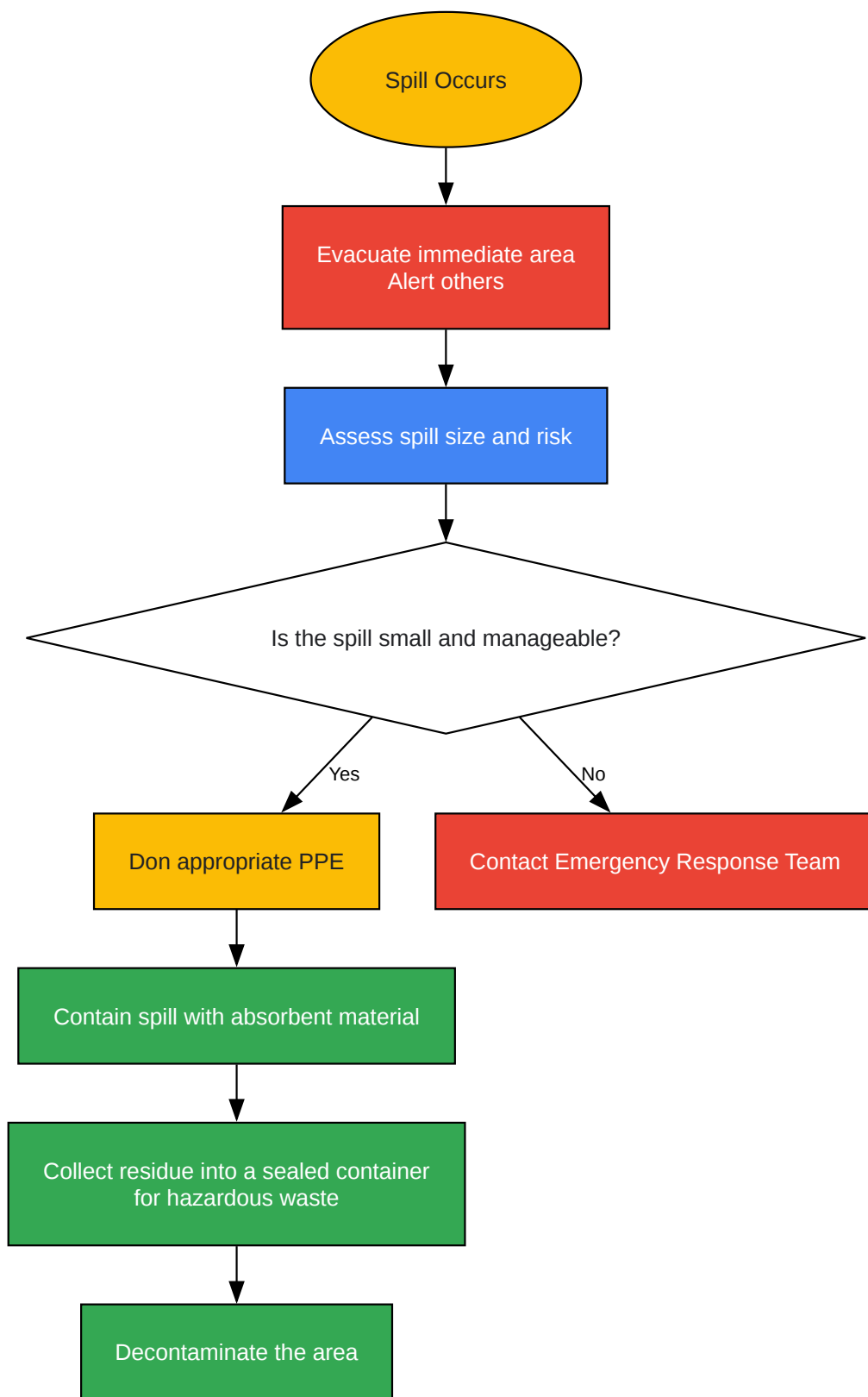
- To a 250 mL flask equipped with a magnetic stirrer, add 10g of 2-hydroxy-4-methyl-3-pyridinecarbonitrile and 60 mL of phosphorous oxychloride.[\[10\]](#)
- Reflux the mixture for one hour.[\[10\]](#)
- After reflux, distill the excess phosphorous oxychloride under reduced pressure.[\[10\]](#)
- Pour the residue into water.[\[10\]](#)
- Filter the resulting crystalline material and dry it to obtain the final product. The reported yield is 10.2g (89.2%).[\[10\]](#)

Visual Guides and Workflows

Handling and Disposal Workflow

The following diagram illustrates the standard workflow for the safe handling and disposal of **2-Chloro-4-methylpyridine-3-carbonitrile**.





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- To cite this document: BenchChem. ["handling precautions for 2-Chloro-4-methylpyridine-3-carbonitrile"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1355596#handling-precautions-for-2-chloro-4-methylpyridine-3-carbonitrile\]](https://www.benchchem.com/product/b1355596#handling-precautions-for-2-chloro-4-methylpyridine-3-carbonitrile)

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